

Technical Guide: ADP β S (Adenosine 5'-O-[2-thiodiphosphate])

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Compound of Interest

Compound Name: ADP, Beta S

Cat. No.: B1239805

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Content Type: Technical Whitepaper & Experimental Guide Audience: Senior Scientists, Pharmacologists, Structural Biologists Version: 2.0 (Current as of 2026)

Executive Summary: The Kinetic Trap

In the study of purinergic signaling and ATPase mechanics, native Adenosine 5'-diphosphate (ADP) presents a fundamental experimental challenge: instability. In biological systems, ADP is a transient intermediate, rapidly hydrolyzed to AMP by ecto-nucleotidases (e.g., CD39/NTPDase1) or re-phosphorylated to ATP.

ADP β S (Adenosine 5'-O-[2-thiodiphosphate]) solves this kinetic problem. By substituting a non-bridging oxygen on the β -phosphate with a sulfur atom, ADP β S gains significant resistance to hydrolysis while retaining high affinity for P2Y receptors (specifically P2Y1, P2Y12, and P2Y13). This guide details the mechanistic basis, handling protocols, and experimental utility of ADP β S as a "kinetic trap" for sustaining receptor activation and freezing protein conformations.

Chemical & Physical Profile

ADP β S mimics the electrostatics of ADP but alters the bond energy required for enzymatic cleavage. This substitution creates a tool that is chemically stable yet biologically active.

Table 1: Physicochemical Properties of ADP β S

Property	Specification	Experimental Implication
Molecular Formula	C ₁₀ H ₁₅ N ₅ O ₉ P ₂ S	Sulfur substitution at β -phosphate.
Molecular Weight	~443.3 g/mol (Free Acid)	Adjust calculations if using Sodium salt (~509.2 g/mol).
Solubility	Water: ≥ 10 mM	Highly soluble; prepare stock in PCR-grade water.
λ max	259 nm	Quantify concentration via UV-Vis ($\epsilon = 15,400 \text{ M}^{-1}\text{cm}^{-1}$).
Stability	-70°C (Long term)	Critical: Susceptible to oxidation. Store under inert gas if possible.
Purity Requirement	>95% (HPLC)	Impurities (e.g., ADP, ATP) can confound ATPase assays.

Mechanism of Action: The Dual-Receptor System

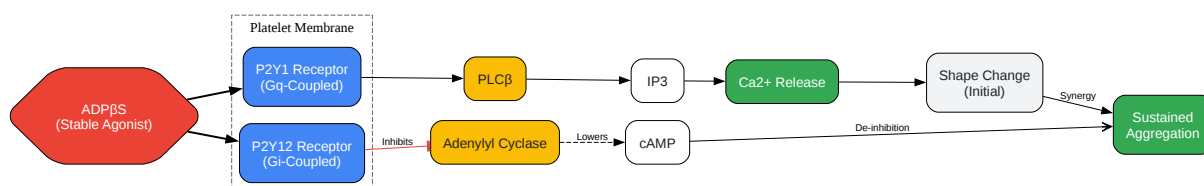
ADP β S is a potent agonist for the G-protein coupled receptors P2Y1 and P2Y12. In platelets, these two receptors function in concert to drive aggregation.[\[1\]](#) Using ADP β S allows for sustained activation of these pathways without the rapid desensitization caused by ligand degradation.

Signaling Pathway[\[2\]](#)

- P2Y1 (Gq-coupled): Triggers calcium mobilization (), leading to cytoskeletal rearrangement (Shape Change).
- P2Y12 (Gi-coupled): Inhibits Adenylyl Cyclase (AC), reducing cAMP.[\[2\]](#) Lower cAMP levels de-phosphorylate VASP, unlocking the fibrinogen receptor (GPIIb/IIIa) for full aggregation.

Expert Insight: Native ADP induces a reversible aggregation because it is degraded by surface ecto-nucleotidases. ADP β S, being resistant, induces irreversible aggregation and sustained

shape change, making it the superior ligand for quantifying maximal receptor capacity.



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Figure 1: Dual-pathway activation by ADPβS. Note the Gi-mediated inhibition of AC, which is critical for the "sustained" phase of aggregation.

Experimental Protocols

Platelet Aggregation Assay (LTA)

Objective: To distinguish P2Y1 vs. P2Y12 contributions using ADPβS. Why ADPβS? Unlike ADP, ADPβS allows you to separate the shape change (P2Y1) from the aggregation (P2Y12) cleanly because the signal does not decay.

Reagents:

- ADPβS Stock (10 mM in water).[3]
- Antagonists: MRS2179 (P2Y1 blocker) and Cangrelor (P2Y12 blocker).[4]
- Platelet-Rich Plasma (PRP).[5]

Workflow:

- Preparation: Adjust PRP count to 250,000/μL using autologous PPP.

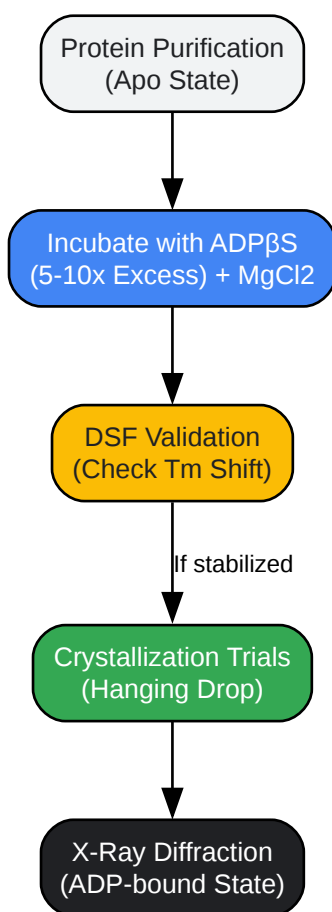
- Baseline: Monitor light transmission for 2 minutes to ensure stability.
- Antagonist Incubation (Optional):
 - To isolate P2Y₁₂: Add MRS2179 (10 μ M) → Incubate 5 min.
 - To isolate P2Y₁: Add Cangrelor (1 μ M) → Incubate 5 min.
- Agonist Addition: Add ADP β S (Final concentration 1–10 μ M).
 - Note: ADP β S is often effective at lower concentrations than ADP due to lack of degradation.
- Observation:
 - P2Y₁ Only (Cangrelor treated): You will see a rapid decrease in light transmission (shape change) without the subsequent large aggregation wave.
 - P2Y₁₂ Only (MRS2179 treated): You will see aggregation without the initial sharp shape change dip.

Structural Biology: Trapping the "ADP State"

Objective: Crystallize an ATPase or Helicase in the ADP-bound conformation.[6] Why ADP β S? During the weeks required for crystallization, native ADP can hydrolyze or exchange. ADP β S remains bound, locking the protein in the post-hydrolysis/pre-release conformation.

Protocol Notes:

- Concentration: Use a 5-10x molar excess of ADP β S over the protein concentration.
- Magnesium: Always include
(typically 2-5 mM) as it is required for nucleotide coordination in the active site.
- Validation: Confirm binding via Differential Scanning Fluorimetry (DSF). A thermal shift () comparable to ADP confirms the analog is bound.



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Figure 2: Workflow for using ADPβS in structural biology to trap specific protein conformations.

Comparative Data: ADP vs. ADPβS

This table summarizes why a researcher would choose the analog over the native nucleotide.

Feature	Native ADP	ADP β S
Hydrolysis by CD39	Rapid (is high)	Negligible / Resistant
P2Y1 Activation	Transient (Desensitizes)	Sustained
P2Y12 Activation	Reversible Aggregation	Irreversible Aggregation
P2Y11 Activity	Agonist	Weak/No Activity (Selectivity filter)
Primary Use	Physiological Baseline	Mechanistic Dissection / Crystallography

Troubleshooting & Stability

Issue: Variable Potency

- Cause: Oxidation of the thio-group. ADP β S can form dimers (disulfides) if exposed to air for long periods.
- Solution: Store lyophilized powder at -20°C. Once dissolved, aliquot and store at -70°C. Do not freeze-thaw more than twice.

Issue: Unexpected "ATP-like" Activity

- Cause: Contamination. Commercial ADP β S can contain trace ATP β S or ATP.
- Solution: Use HPLC-purified grade (>95%). Treat stock with hexokinase/glucose to scavenge trace ATP if using in highly sensitive ATPase assays.

References

- Biolog Life Science Institute. ADP- β -S Technical Information. Retrieved from Biolog.de. [Link](#)
- Hechler, B., et al. (1998). "Mrs 2179, a P2Y1 receptor antagonist, inhibits human platelet aggregation induced by ADP β S." British Journal of Pharmacology.

- Malmjö, M., et al. (2000). "Characterization of Contractile P2 Receptors in Human Coronary Arteries by Use of the Stable Pyrimidines." Journal of Pharmacology and Experimental Therapeutics. [Link](#)
- Cayman Chemical. Adenosine-5'-O-(2-thiodiphosphate) Product Data. [Link](#)
- Sigma-Aldrich. Adenosine 5'-O-(2-thiodiphosphate) trilithium salt. [Link](#)
- Cattaneo, M. (2015). "P2Y12 receptors: structure and function." Journal of Thrombosis and Haemostasis.

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Antiplatelet Activity, P2Y1 and P2Y12 Inhibition, and Metabolism in Plasma of Stereoisomers of Diadenosine 5',5'''-P1,P4-dithio-P2,P3-chloromethylenetetraphosphate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/1239805/)]
- 3. ADP-β-S BIOLOG Life Science Institute [[biolog.de](https://www.biolog.de)]
- 4. The relative importance of the ADP receptors, P2Y12 and P2Y1, in thrombin-induced platelet activation - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/1239805/)]
- 5. [ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/1239805/) [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/1239805/)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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